

# Glass transition temperature (T<sub>g</sub>) of FEFO plasticizer

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## Compound of Interest

Compound Name: *Bis-(2-fluoro-2,2-dinitroethoxy)methane*

CAS No.: *17003-79-1*

Cat. No.: *B103658*

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Technical Whitepaper: Thermal Characterization and Plasticization Efficiency of FEFO

## Executive Summary

Bis(2-fluoro-2,2-dinitroethyl) formal (FEFO) represents a critical class of energetic plasticizers used to enhance the mechanical integrity and energy density of polymer-bonded explosives (PBX) and solid propellants. Unlike inert plasticizers (e.g., DOA, IDP), FEFO contributes to the total enthalpy of the system while simultaneously depressing the glass transition temperature ( ) of the polymeric binder.

This guide provides a technical deep-dive into the thermal behavior of FEFO, specifically its glass transition temperature, its thermodynamic interaction with binders like Glycidyl Azide Polymer (GAP) and Nitrocellulose (NC), and the rigorous protocols required for its characterization via Differential Scanning Calorimetry (DSC).

## Chemical Identity & Physiochemical Profile

FEFO is characterized by its high density and oxygen balance, making it superior to non-energetic alternatives. However, its thermal characterization is complicated by its tendency to supercool.

Property	Value	Notes
Chemical Name	Bis(2-fluoro-2,2-dinitroethyl) formal	
CAS Number	17003-79-1	
Molecular Formula		
Molecular Weight	320.12 g/mol	
Density	1.60 g/cm <sup>3</sup>	At 25°C [1]
Melting Point ( )	13°C – 15°C	Frequently supercools; difficult to crystallize
Glass Transition ( )	-66°C to -68°C	Dependent on cooling rate and purity [2]
Viscosity	Low (approx. 20-30 cP)	Facilitates processing of high-solid-load slurries

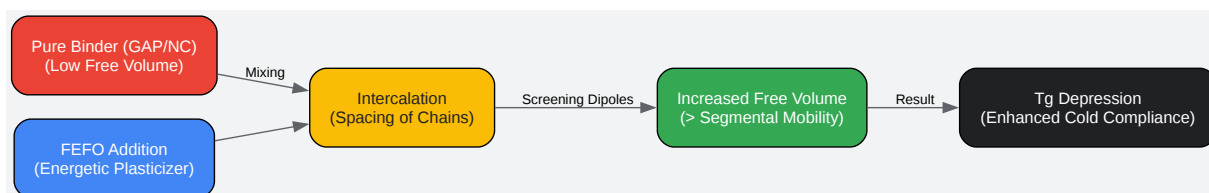
## Thermodynamic Mechanism: Free Volume Theory

The efficacy of FEFO as a plasticizer is governed by the Free Volume Theory. In its pure state, a polymer binder (like GAP) has limited segmental mobility at low temperatures. FEFO molecules intersperse between polymer chains, neutralizing polar interactions (dipole-dipole) and increasing the "free volume" available for chain rotation.

Mechanism of Action:

- Lubricity: FEFO acts as a molecular lubricant, reducing the internal friction between polymer chains.

- Screening: The nitro groups on FEFO screen the attractive forces between the polar groups of the binder.
- Depression: By increasing free volume, the temperature at which the polymer transitions from a glassy (brittle) to a rubbery (compliant) state is lowered.



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Figure 1: Thermodynamic pathway of plasticization. FEFO increases free volume, lowering the brittle-ductile transition temperature.

## Glass Transition Analysis

### The of Pure FEFO

While FEFO has a thermodynamic melting point near 15°C, it rarely crystallizes under standard processing conditions. Instead, it forms a stable glass.

- Literature Consensus: The glass transition temperature of pure FEFO is consistently reported in the range of -66°C to -68°C [1][2].
- Significance: This value represents the lower limit of low-temperature operability. If the system temperature drops below -66°C, the plasticizer itself becomes glassy, leading to "anti-plasticization" or phase separation, resulting in catastrophic embrittlement of the propellant grain.

### Interaction with Binders (The Fox Equation)

In a miscible system (e.g., FEFO/GAP), the glass transition of the blend (

) can be predicted using the Fox equation. However, deviations often occur due to specific interactions between the nitro groups of FEFO and the binder backbone.

Where:

- : Weight fractions of the plasticizer and binder.
- : Glass transition temperatures (in Kelvin) of the pure components.

Critical Insight: If DSC data shows two distinct

peaks rather than a single shifted peak, it indicates phase separation. FEFO is highly miscible with GAP and Nitrocellulose but has limited miscibility with HTPB (Hydroxyl-Terminated Polybutadiene) without compatibilizers [3].

## Experimental Protocol: DSC Characterization

To accurately determine the

of FEFO or a FEFO-plasticized binder, Differential Scanning Calorimetry (DSC) is the gold standard.

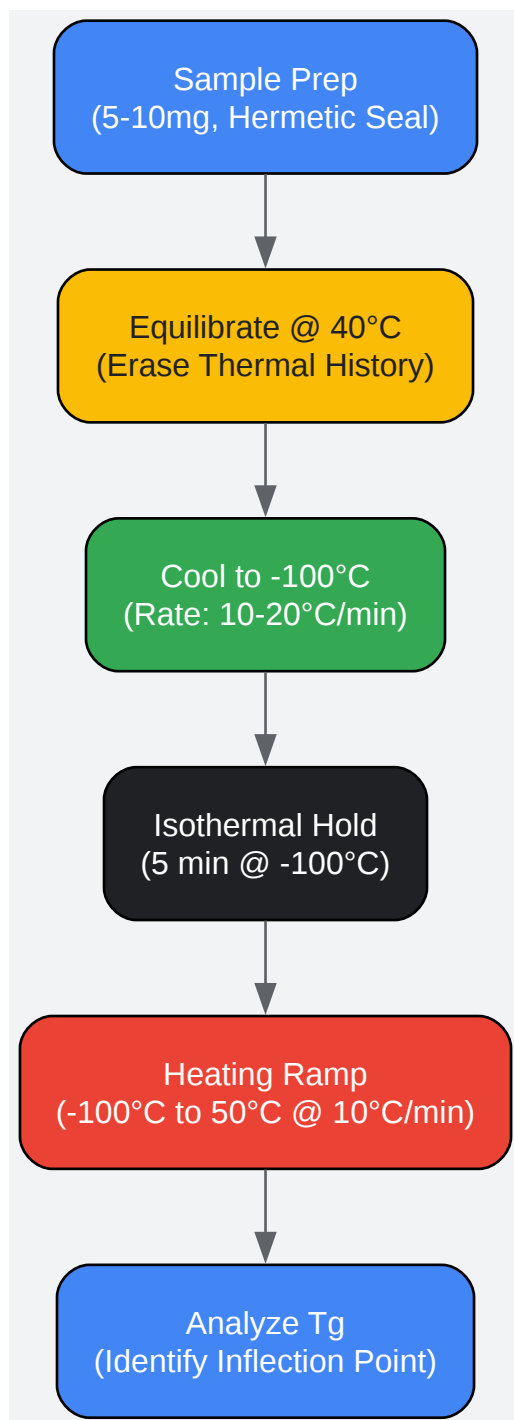
Equipment: Heat Flux DSC (e.g., TA Instruments Q2000 or PerkinElmer DSC 8000).

Atmosphere: Nitrogen purge (50 mL/min). Pan Configuration: Hermetically sealed aluminum or gold-plated pans (crucial to prevent evaporation and contamination).

### Step-by-Step Protocol

- Sample Preparation:
  - Weigh 5–10 mg of sample into the DSC pan.
  - Warning: Ensure the pan is hermetically sealed. FEFO is volatile at high temperatures and toxic.
- Thermal History Erasure:
  - Heat to 40°C (above  
of FEFO) and hold for 5 minutes.

- Cooling Scan (Quench):
  - Cool to  $-100^{\circ}\text{C}$  at a rate of  $10^{\circ}\text{C}/\text{min}$  or  $20^{\circ}\text{C}/\text{min}$ .
  - Note: Fast cooling promotes amorphous glass formation, preventing crystallization.
- Heating Scan (Measurement):
  - Heat from  $-100^{\circ}\text{C}$  to  $50^{\circ}\text{C}$  at  $10^{\circ}\text{C}/\text{min}$ .
  - Data Analysis: Locate the step transition in the heat flow signal. The is typically reported as the inflection point (midpoint) of the step.



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Figure 2: Standard DSC thermal cycle for determining the glass transition of energetic plasticizers.

## Safety & Handling (Crucial)

As a Senior Application Scientist, I must emphasize that FEFO is an energetic material. It is an explosive ingredient.

- Toxicity: FEFO is toxic by inhalation and skin absorption. All handling must occur in a fume hood with appropriate PPE (butyl rubber gloves).
- Explosive Hazard: While FEFO is relatively stable compared to nitrate esters, it is still an explosive.
  - ESD: Ground all equipment.
  - Shielding: Perform DSC preparation behind a blast shield.
  - Sample Size: Keep DSC sample sizes small (<10 mg) to minimize energy release during decomposition analysis (though analysis is low temperature, accidental overheating can occur).

## References

- Chemical Properties of FEFO. Cheméo Data Standards. [\[Link\]](#)
- Mechanical properties of GAP/HTPB blend binders. ResearchGate (Journal of Energetic Materials). [\[Link\]](#)
- DSC Analysis of Polymers and Plasticizers. Torontech Technical Guides. [\[Link\]](#)
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